

"Blue 16" safety data sheet and handling precautions

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Compound of Interest

Compound Name: *Blue 16*

Cat. No.: *B1170599*

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An In-depth Technical Guide on the Safety and Handling of "**Blue 16**" Compounds

For Researchers, Scientists, and Drug Development Professionals

Executive Summary

The designation "**Blue 16**" is commonly associated with at least two distinct chemical compounds: C.I. Pigment **Blue 16** (Phthalocyanine) and HC Blue No. 16. These substances possess significantly different chemical properties and toxicological profiles. A failure to differentiate between them can lead to improper handling and potential safety hazards. This guide provides a comprehensive overview of the safety data, handling precautions, and recommended experimental workflows for both compounds to ensure their safe use in research and development environments.

Compound Identification and Differentiation

It is imperative to verify the specific compound being used, primarily through its Chemical Abstracts Service (CAS) number.

Identifier	C.I. Pigment Blue 16	HC Blue No. 16
Common Name	Phthalocyanine[1][2]	HC Blue No. 16[3][4]
Synonyms	Heliogen Blue 7560, Lionol Blue KW[1][2]	Bluequat bromide[3][4]
CAS Number	574-93-6[1][2]	502453-61-4[3][4]
Primary Use	Laboratory chemical, pigment[1][5]	Hair coloring agent[4]

C.I. Pigment Blue 16 (Phthalocyanine)

CAS Number: 574-93-6

This compound is a metal-free phthalocyanine, a large, aromatic macrocyclic compound. It is widely used as a pigment and in laboratory settings.

Safety Data Summary

Based on available Safety Data Sheets (SDS), C.I. Pigment **Blue 16** is not classified as a hazardous substance under the 2012 OSHA Hazard Communication Standard (29 CFR 1910.1200).[1] It is a purple, odorless, solid powder.[2]

Table 1: Physical and Chemical Properties of C.I. Pigment **Blue 16**

Property	Value	Source
Molecular Formula	C ₃₂ H ₁₈ N ₈	[2]
Molecular Weight	514.54 g/mol	[2]
Appearance	Purple powder solid	[2]
Odor	No information available	[2]
Solubility	Insoluble in water	[5]
Stability	Stable under normal conditions	[2]

Table 2: Toxicological Data for C.I. Pigment **Blue 16**

Toxicity Metric	Value	Source
Acute Oral Toxicity	No data available; not expected to be toxic	[5][6]
Skin Corrosion/Irritation	Not classified as an irritant	[1]
Serious Eye Damage/Irritation	Not classified as an irritant	[1]
Carcinogenicity	No data available	

Handling Precautions and Personal Protective Equipment (PPE)

While not classified as hazardous, adherence to good laboratory practice is essential.

- Engineering Controls: Ensure adequate ventilation in areas where the powder is handled to minimize dust inhalation.[2]
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear safety glasses with side-shields or goggles.[7]
 - Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber).[8]
 - Skin and Body Protection: Wear a lab coat or other protective clothing to prevent skin exposure.[7]
 - Respiratory Protection: Under normal use conditions with adequate ventilation, no respiratory protection is typically required.[7] For large-scale operations or in cases of insufficient ventilation, a NIOSH-approved respirator for particulates may be used.[7]

First Aid Measures

- Inhalation: Move the individual to fresh air. If breathing is difficult, seek medical attention.[1]
- Skin Contact: Wash the affected area with soap and plenty of water.[1]

- Eye Contact: Rinse immediately with plenty of water, including under the eyelids, for at least 15 minutes. Seek medical attention if irritation persists.[1]
- Ingestion: Do not induce vomiting. Rinse mouth with water and drink plenty of water. Seek medical attention.[1]

Storage and Disposal

- Storage: Store in a dry, cool, and well-ventilated place. Keep the container tightly closed and away from oxidizing agents.[2]
- Disposal: Dispose of waste in accordance with local, state, and federal regulations.

HC Blue No. 16

CAS Number: 502453-61-4

This compound is a secondary amine used in semi-permanent hair dye formulations.[4] Its toxicological profile is significantly different from C.I. Pigment **Blue 16**.

Safety Data Summary

HC Blue No. 16 is classified as harmful if swallowed and harmful to aquatic life with long-lasting effects.[3]

Table 3: Physical and Chemical Properties of HC Blue No. 16

Property	Value	Source
Molecular Formula	C ₂₃ H ₃₀ BrN ₃ O ₂	[3][4]
Molecular Weight	460.4 g/mol	[3][4]
Appearance	Dark blue powder	[4]
Purity	Purity of batches used for toxicity testing was reported.	[4]
Stability	Stability in typical hair dye formulations was not reported. Can be nitrosated to form nitrosamine.	[4]

Table 4: Toxicological Data for HC Blue No. 16

Toxicity Metric	Value	Source
Acute Oral Toxicity (LD50)	Estimated between 600 and 2000 mg/kg bw (rats)	[4]
> 2000 mg/kg bw (mice)	[4]	
GHS Hazard Statements	H302: Harmful if swallowed	[3]
H412: Harmful to aquatic life with long lasting effects	[3]	
Hazard Classes	Acute Toxicity, Oral (Category 4)	[3]
Aquatic Chronic (Category 3)	[3]	

Handling Precautions and Personal Protective Equipment (PPE)

Given its acute oral toxicity and environmental hazards, stringent handling protocols are required.

- Engineering Controls: Use in a well-ventilated area, preferably within a chemical fume hood to avoid inhalation and exposure.
- Personal Protective Equipment (PPE):
 - Eye Protection: Chemical safety goggles are required.
 - Hand Protection: Wear chemical-resistant gloves (e.g., nitrile rubber) and change them immediately if contaminated.
 - Skin and Body Protection: Wear a chemically resistant lab coat and ensure no skin is exposed.
 - Respiratory Protection: A NIOSH-approved respirator may be necessary if handling large quantities or if engineering controls are insufficient.

First Aid Measures

- Inhalation: Move to fresh air. Seek immediate medical attention.
- Skin Contact: Immediately wash off with soap and plenty of water while removing all contaminated clothing. Seek medical attention.
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
- Ingestion: Call a poison control center or doctor immediately for treatment advice. Rinse mouth. Do not induce vomiting.

Storage and Disposal

- Storage: Store in a secure, well-ventilated area, away from incompatible materials. Keep container tightly closed.
- Disposal: This material is hazardous to the aquatic environment. Dispose of it as hazardous waste in accordance with all applicable regulations. Do not allow it to enter drains or waterways.

Experimental Workflows and Protocols

The following sections provide generalized protocols for handling chemical powders like "Blue 16" in a research laboratory.

Protocol: Receiving and Storing a New Chemical Powder

- Verification: Upon receipt, verify the chemical name and CAS number against the purchase order and the container label.
- SDS Acquisition: Ensure a current Safety Data Sheet is readily available to all laboratory personnel.
- Initial Inspection: Inspect the container for any damage or leaks. Wear appropriate PPE during inspection.
- Labeling: If repackaging, ensure the new container is appropriately labeled with the full chemical name, CAS number, hazard warnings, and date received.
- Storage: Store the chemical in the designated storage area according to the conditions specified in the SDS (e.g., temperature, ventilation, incompatibilities).

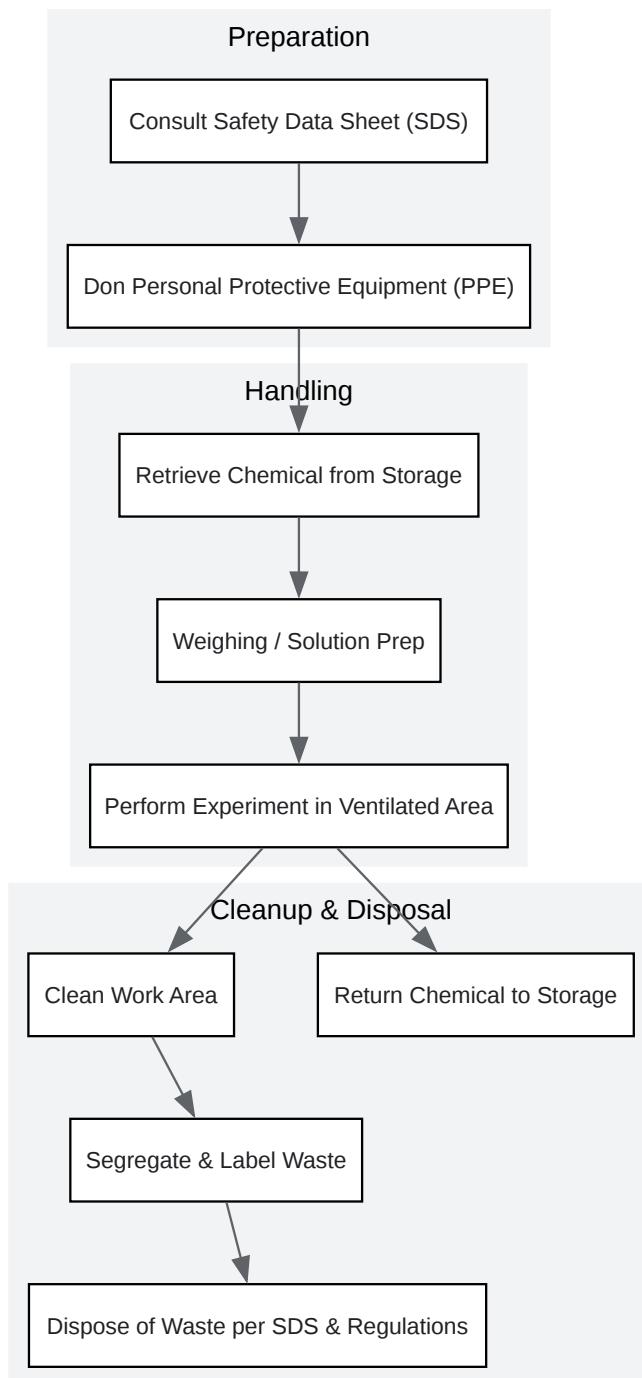
Protocol: Weighing and Preparing Solutions

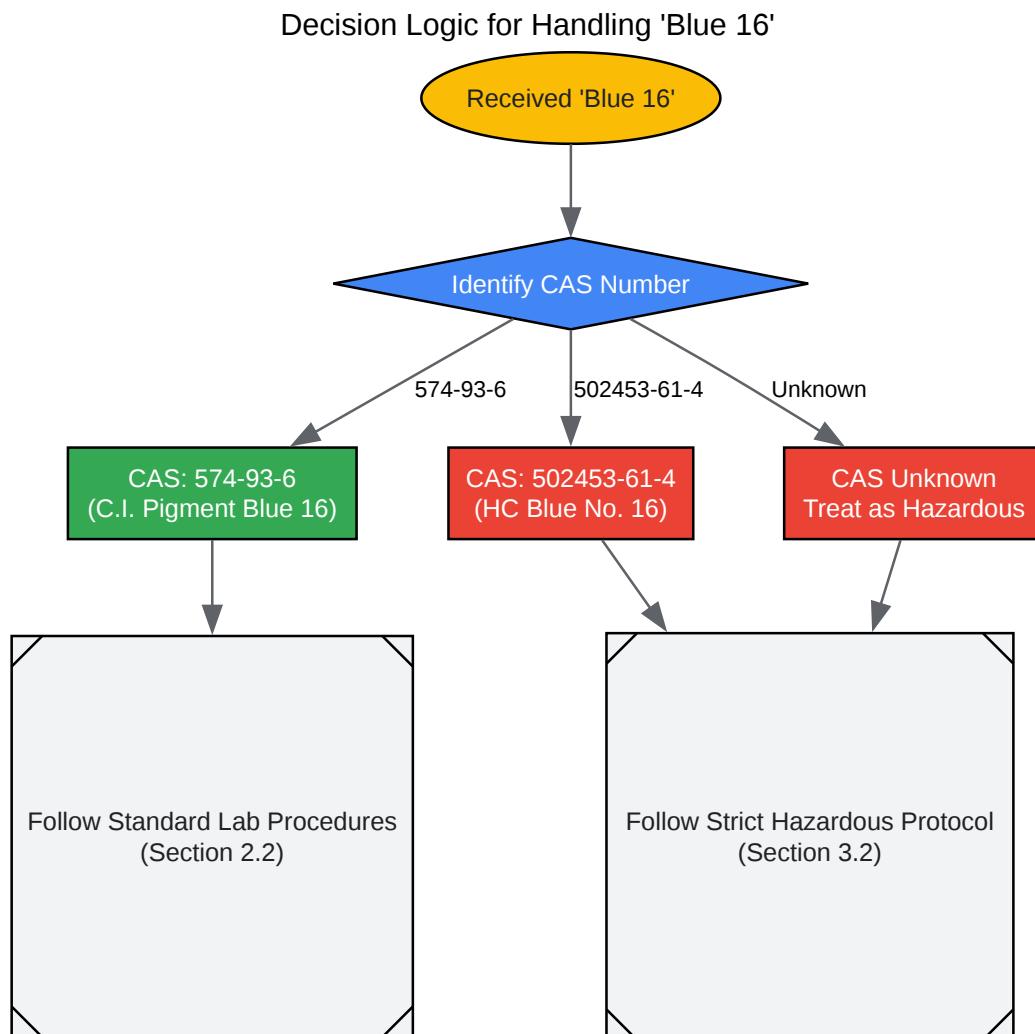
- PPE: Don the appropriate PPE as specified for the compound (see sections 2.2 and 3.2).
- Engineering Controls: Perform all weighing and solution preparation inside a chemical fume hood or on a bench with adequate local exhaust ventilation to minimize inhalation of the powder.
- Weighing: Use a tared weigh boat or paper. Handle with care to avoid creating airborne dust.
- Dissolution: Slowly add the powder to the solvent. Do not add solvent directly to the bulk powder in a way that could cause splashing.
- Cleaning: Clean the balance and surrounding area immediately after use. Dispose of any contaminated materials (e.g., weigh paper, gloves) as hazardous waste.

Mandatory Visualizations

The following diagrams illustrate key logical and experimental workflows for handling chemical compounds in a laboratory setting.

General Chemical Handling Workflow





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